

# A Comprehensive Technical Guide to 3-Phenoxybenzaldehyde

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## Compound of Interest

Compound Name: 3-Phenoxybenzaldehyde

Cat. No.: B142659

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## Abstract

This technical guide provides an in-depth overview of **3-Phenoxybenzaldehyde**, a key intermediate in the synthesis of various chemical compounds, most notably pyrethroid insecticides. This document covers its fundamental chemical identifiers, physical and chemical properties, detailed experimental protocols for its synthesis and subsequent use, and its metabolic fate in biological systems. The information is presented to support research, development, and manufacturing activities in the chemical and pharmaceutical industries.

## Chemical Identification and Properties

**3-Phenoxybenzaldehyde**, also known as m-phenoxybenzaldehyde, is an aromatic aldehyde featuring a phenoxy group at the meta position of the benzaldehyde ring.

CAS Number: 39515-51-0

IUPAC Name: **3-phenoxybenzaldehyde**

## Physicochemical Properties

The following table summarizes the key physicochemical properties of **3-Phenoxybenzaldehyde**.

Property	Value	Reference
Molecular Formula	C <sub>13</sub> H <sub>10</sub> O <sub>2</sub>	[1]
Molecular Weight	198.22 g/mol	[1]
Appearance	Clear light yellow to amber liquid	[1]
Boiling Point	169-169.5 °C at 11 mmHg	[1]
Density	1.147 g/mL at 25 °C	[1]
Refractive Index	n <sub>20/D</sub> 1.595	[1]
Solubility	Insoluble in water; soluble in alcohol, benzene, toluene	[1]

## Synthesis of 3-Phenoxybenzaldehyde

Several synthetic routes to **3-Phenoxybenzaldehyde** have been developed. A common and effective method is the Sommelet reaction, which involves the conversion of a 3-phenoxybenzyl halide using hexamethylenetetramine.

### Synthesis via Sommelet Reaction

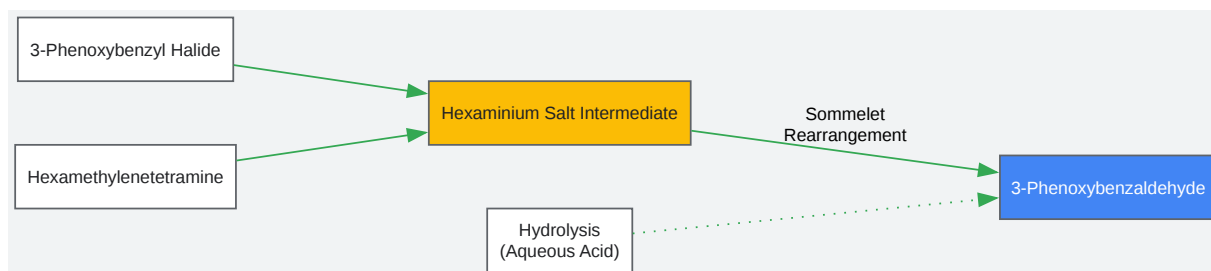
This protocol describes the synthesis of **3-Phenoxybenzaldehyde** from 3-phenoxybenzyl bromide.

Experimental Protocol:

- A mixture of 3-phenoxybenzyl bromide and hexamethylenetetramine is prepared in a 1:1 to 1:2 molar ratio.
- The reactants are suspended in a solvent system of aqueous ethanol (typically 60-70% ethanol) or aqueous acetic acid.
- The reaction mixture is heated to reflux and maintained at this temperature for several hours to ensure complete reaction. The reaction is exothermic, so initial heating may not be required.

- After the reaction is complete, the mixture is cooled to room temperature.
- The mixture is then acidified with a dilute mineral acid, such as hydrochloric acid.
- The **3-Phenoxybenzaldehyde** is extracted from the aqueous mixture using an organic solvent like diethyl ether.
- The organic extract is washed with a dilute acid, followed by a dilute alkali solution, and finally with water.
- The organic layer is dried over an anhydrous drying agent (e.g., magnesium sulfate).
- The solvent is removed under reduced pressure to yield crude **3-Phenoxybenzaldehyde** as an oil.
- The crude product can be further purified by vacuum distillation to obtain high-purity **3-Phenoxybenzaldehyde**[\[2\]](#)[\[3\]](#)[\[4\]](#).

Logical Relationship of the Sommelet Reaction:



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Caption: Workflow of the Sommelet reaction for synthesizing **3-Phenoxybenzaldehyde**.

## Application in Pyrethroid Synthesis

**3-Phenoxybenzaldehyde** is a critical precursor for the synthesis of a wide range of synthetic pyrethroid insecticides, including cypermethrin, deltamethrin, and fenvalerate. These

insecticides are valued for their high efficacy against various pests and relatively low mammalian toxicity.

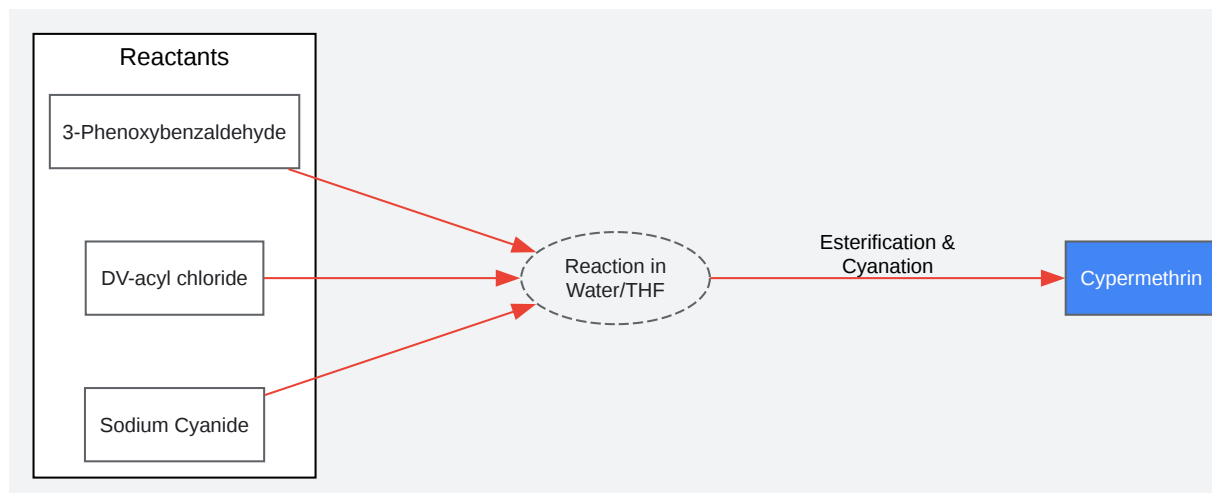
## Synthesis of Cypermethrin

The following protocol details the synthesis of cypermethrin from **3-Phenoxybenzaldehyde** and 3-(2,2-dichloroethenyl)-2,2-dimethylcyclopropanecarbonyl chloride (DV-acyl chloride).

### Experimental Protocol:

- A solution of sodium cyanide (0.049 mole) is prepared in a 1:1 (v/v) mixture of water and tetrahydrofuran (50 ml) and cooled to 15 °C.
- A mixture of **3-Phenoxybenzaldehyde** (7.00 g, 0.035 mole) and DV-acyl chloride (10.00 g, 0.042 mole) is added dropwise to the stirred sodium cyanide solution over 30 minutes, maintaining the temperature at 15 °C.
- The reaction mixture is stirred for an additional 2 hours at 15 °C.
- The product is extracted three times with methylene chloride (40 ml each).
- The combined organic layers are washed once with 2 N aqueous NaOH (50 ml) and then four times with water (50 ml portions) until the final wash has a pH of approximately 6.
- The organic layer is dried over anhydrous magnesium sulfate (MgSO<sub>4</sub>).
- The solvent is removed by concentration to yield  $\alpha$ -cyano-3-phenoxybenzyl 3-(2,2-dichloroethenyl)-2,2-dimethylcyclopropanecarboxylate (cypermethrin). The reported yield is 95.5%<sup>[5]</sup>.

### Synthetic Pathway to Cypermethrin:



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Caption: Synthetic pathway for the production of Cypermethrin.

## Biodegradation of 3-Phenoxybenzaldehyde

Understanding the environmental fate of **3-Phenoxybenzaldehyde** is crucial due to its widespread use in agriculture. Studies have shown that it can be biodegraded by various microorganisms.

### Microbial Degradation by *Streptomyces aureus*

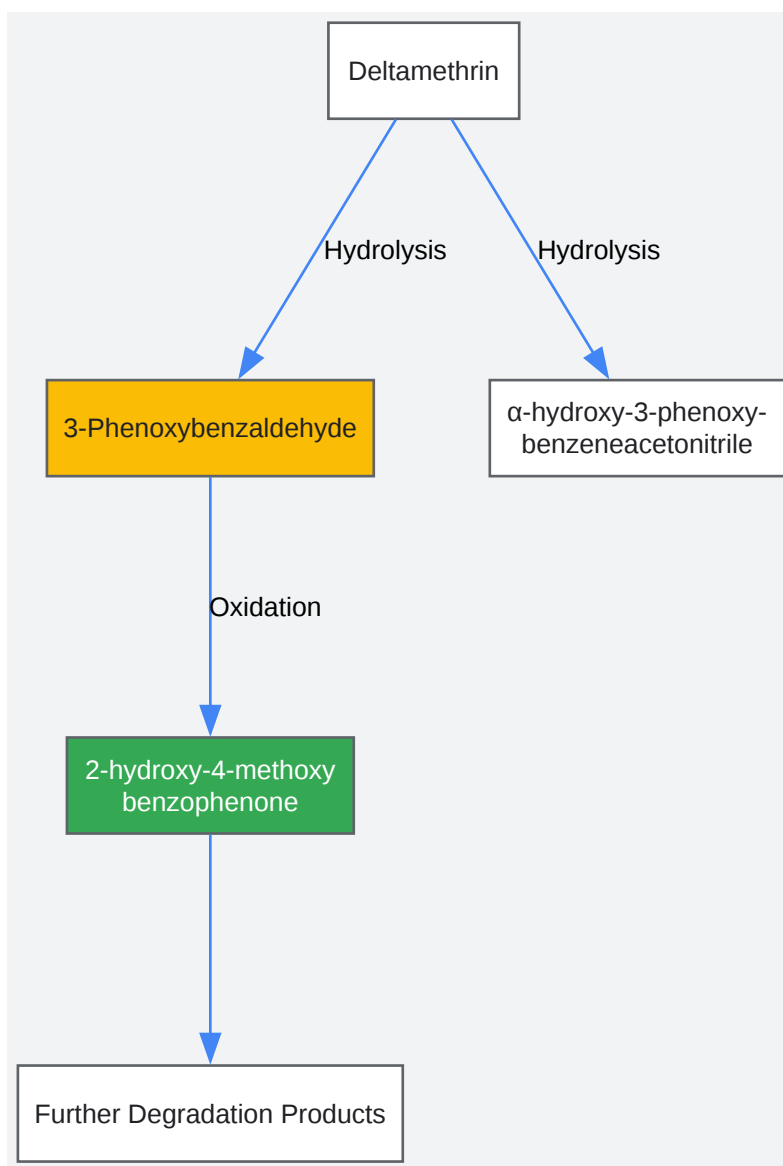
The bacterium *Streptomyces aureus* strain HP-S-01, isolated from activated sludge, has been shown to effectively degrade **3-Phenoxybenzaldehyde**. This degradation is part of the metabolic pathway for the breakdown of pyrethroid insecticides like deltamethrin.

Metabolic Pathway:

*Streptomyces aureus* metabolizes **3-Phenoxybenzaldehyde** through an oxidative pathway. The initial step involves the oxidation of the aldehyde group to a carboxylic acid, forming 3-phenoxybenzoic acid. Further metabolism can lead to the cleavage of the ether bond, resulting in simpler aromatic compounds that can be further mineralized[6][7]. One identified metabolite

from the further oxidation of **3-phenoxybenzaldehyde** is 2-hydroxy-4-methoxy benzophenone[6].

Biodegradation Pathway:



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Caption: Biodegradation pathway of Deltamethrin and **3-Phenoxybenzaldehyde** by *Streptomyces aureus*.

## Quantitative Data on Biodegradation

Studies have quantified the degradation of **3-Phenoxybenzaldehyde** by *Streptomyces aureus* in soil.

Condition	Initial Concentration (mg/kg)	Degradation after 10 days (%)	Reference
Sterilized Soil	50	73.1	[8]
Non-sterilized Soil	50	79.3	[8]
Non-sterilized Soil + Sucrose	50	73.3	[8]

## Conclusion

**3-Phenoxybenzaldehyde** is a versatile and economically important chemical intermediate. Its synthesis and application, particularly in the production of pyrethroid insecticides, are well-established. Ongoing research into its environmental fate and biodegradation pathways is crucial for ensuring its sustainable use. The experimental protocols and data presented in this guide offer a valuable resource for professionals in the field, facilitating further research and development.

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